

Methyl D-phenylalaninate physical properties

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Compound of Interest

Compound Name: **Methyl D-phenylalaninate**

Cat. No.: **B3040560**

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An In-depth Technical Guide to the Physical Properties of **Methyl D-phenylalaninate**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chiral building blocks like **Methyl D-phenylalaninate** is fundamental. This technical guide provides a comprehensive overview of the core physical properties of **Methyl D-phenylalaninate**, primarily focusing on its commonly available hydrochloride salt form.

Overview of **Methyl D-phenylalaninate**

Methyl D-phenylalaninate is the methyl ester of the D-enantiomer of the amino acid phenylalanine. It serves as a crucial chiral building block in organic synthesis, particularly in the preparation of peptides and pharmaceutical intermediates^{[1][2][3]}. Due to the basicity of the free amino group, this compound is most commonly handled and stored as its hydrochloride salt (CAS Number: 13033-84-6) to enhance stability. The hydrochloride salt typically appears as a white to off-white solid or crystalline powder^{[1][2][4]}.

Physical and Chemical Properties

The quantitative physical properties of **Methyl D-phenylalaninate** hydrochloride have been compiled from various sources and are summarized in the table below for ease of reference and comparison.

Property	Value	CAS Number
Molecular Formula	$C_{10}H_{14}ClNO_2$ [1] [5] [6]	13033-84-6 [1] [6] [7]
Molecular Weight	215.68 g/mol [7] [8]	
Appearance	White to off-white solid/crystalline powder [1] [2] [4]	
Melting Point	159-163 °C [1] [3] [6] [7] [9]	
Boiling Point	264.2 °C at 760 mmHg [1] [5] [6]	
Density	1.1 g/cm ³ [1]	
Solubility	Soluble in Ethanol and Methanol [1] [2] [3] [4] [9]	
Optical Rotation ([α]D)	-37.0° (c=2, in Ethanol) [1] [9]	
Flash Point	126 °C [1] [5] [6]	
Vapor Pressure	0.00986 mmHg at 25 °C [1] [6]	

Experimental Protocols for Property Determination

While detailed, step-by-step experimental protocols are proprietary to the testing institution, the fundamental methodologies for determining key physical properties are standardized.

Melting Point Determination

The melting point is typically determined using the capillary method.

- Sample Preparation: A small amount of the dry, crystalline **Methyl D-phenylalaninate HCl** is packed into a thin-walled capillary tube.
- Instrumentation: The capillary tube is placed in a melting point apparatus, which contains a heating block and a calibrated thermometer or digital temperature sensor.
- Measurement: The sample is heated at a controlled rate. The temperature at which the substance first begins to melt (onset) and the temperature at which the substance is

completely liquid (clear point) are recorded. This range (e.g., 159-163 °C) is reported as the melting point[1][7].

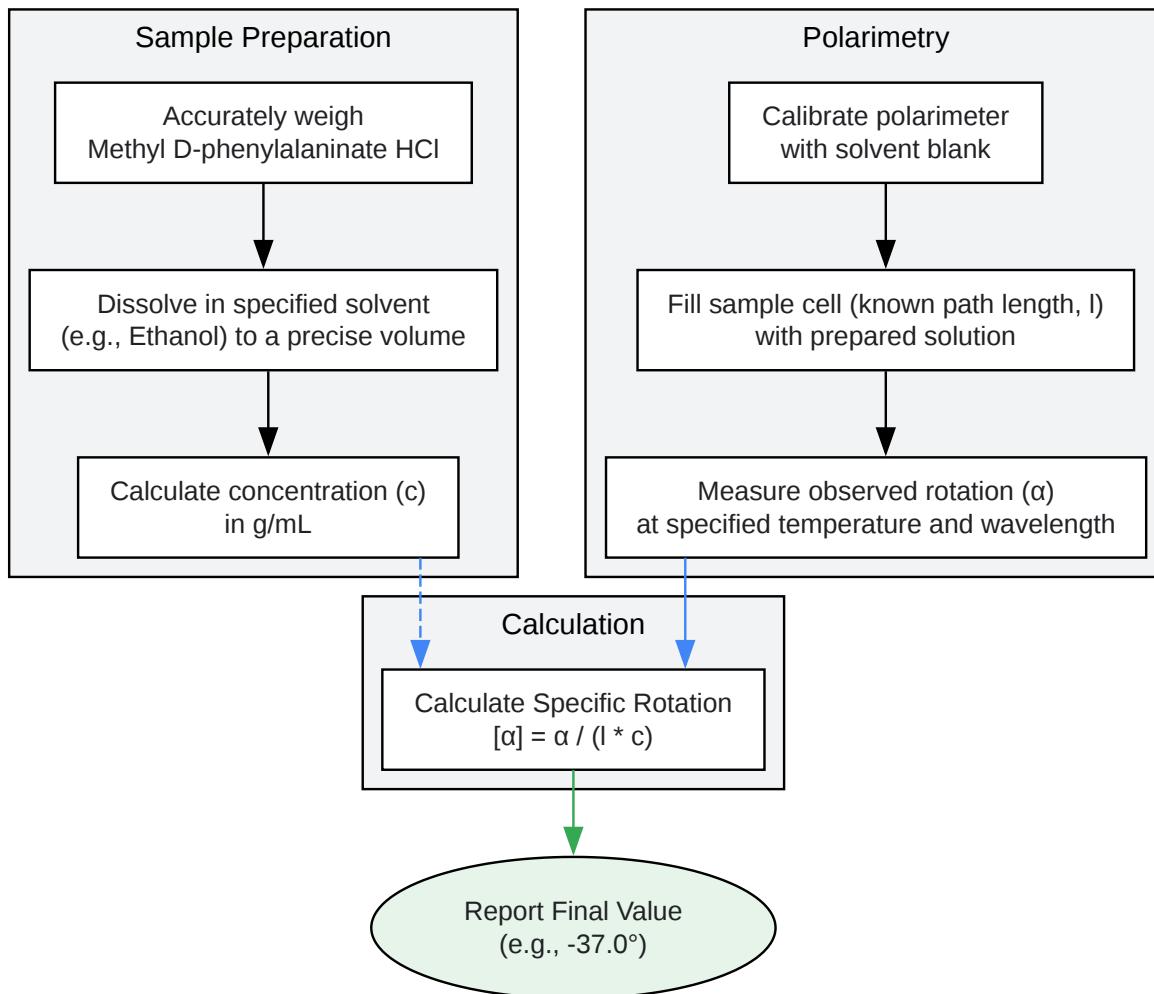
Optical Rotation Measurement

Optical rotation is a critical measure of a chiral compound's enantiomeric purity. It is measured using a polarimeter.

- Solution Preparation: A solution of **Methyl D-phenylalaninate HCl** is prepared at a precise concentration. For example, a concentration (c) of 2 grams per 100 mL in ethanol (EtOH) is specified for its reported optical rotation value[1][9].
- Polarimeter Setup: A polarimeter is calibrated using a blank solvent (in this case, ethanol).
- Measurement: The prepared solution is placed in a sample cell of a known path length (l). Plane-polarized light (typically from a sodium lamp, D-line at 589 nm) is passed through the solution. The instrument measures the angle (α) by which the plane of polarized light is rotated.
- Calculation: The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l * c)$ Where 'l' is the path length in decimeters and 'c' is the concentration in g/mL. The negative sign in the reported value of -37.0° indicates that it rotates plane-polarized light to the left (levorotatory) [1][9].

Visualized Workflow: Determination of Specific Rotation

The logical workflow for determining the specific rotation of a chiral compound is illustrated below.



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Caption: Workflow for determining the specific rotation of a chemical compound.

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